

2,5-Dibromofuran: A Comprehensive Technical Guide to Health and Safety

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Compound of Interest

Compound Name: 2,5-Dibromofuran

Cat. No.: B110504

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical health and safety information for **2,5-Dibromofuran**, a heterocyclic organic compound utilized in various chemical syntheses, including the development of pharmaceuticals and agrochemicals.^[1] Due to its potential hazards, a thorough understanding of its properties and handling requirements is essential for ensuring laboratory safety.

Hazard Identification and Classification

2,5-Dibromofuran is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification

| Hazard Class | Category |
|--|----------|
| Acute toxicity, Oral | 4 |
| Skin irritation | 2 |
| Eye irritation | 2 |
| Specific target organ toxicity – single exposure | 3 |

Source: ChemicalBook, Guidechem^{[2][3]}

Table 2: Hazard Statements and Pictograms

| GHS Pictogram | Signal Word | Hazard Statement(s) |
|--------------------------|-------------|---|
| GHS07 (Exclamation Mark) | Warning | H302: Harmful if swallowed.[3] [4] H315: Causes skin irritation.[3][4] H319: Causes serious eye irritation.[3][4] H335: May cause respiratory irritation.[3][4] |

Physical and Chemical Properties

Understanding the physical and chemical properties of **2,5-Dibromofuran** is crucial for safe handling and storage.

Table 3: Physical and Chemical Properties

| Property | Value |
|-------------------|-------------------------------------|
| Molecular Formula | C4H2Br2O[2] |
| Molecular Weight | 225.87 g/mol [4] |
| Appearance | Colorless to light yellow liquid[3] |
| Odor | Strong, pungent[3] |
| Solubility | Sparingly soluble in water[3] |

Safe Handling and Storage Protocols

Proper handling and storage procedures are paramount to minimize exposure and prevent accidents.

Handling

Experimental Protocol for Safe Handling:

- Ventilation: Always handle **2,5-Dibromofuran** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[2\]](#)
 - Hand Protection: Wear chemical-impermeable gloves.
 - Body Protection: Wear suitable protective clothing to prevent skin contact.[\[2\]](#)
- Hygiene Measures:
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.
 - Remove contaminated clothing immediately and wash before reuse.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools to prevent ignition.[\[2\]](#)
- Electrostatic Discharge: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[\[2\]](#)

Storage

Experimental Protocol for Safe Storage:

- Container: Store in a tightly closed container in a dry and cool place.[\[2\]](#)
- Inert Atmosphere: For long-term stability and to prevent degradation from oxidation, store under an inert atmosphere (e.g., argon or nitrogen).[\[5\]](#)
- Light Protection: Protect from light by using an amber vial or by wrapping the container with aluminum foil to prevent photodegradation.[\[5\]](#)

- **Temperature:** For long-term storage, refrigeration at 2-8 °C is recommended to slow the rate of decomposition.^[5] Some sources also suggest storing in a freezer at under -20°C in an inert atmosphere.^[6]
- **Incompatible Materials:** Store away from strong oxidizing agents.

Emergency Procedures

In the event of an emergency, follow these procedures.

Table 4: First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention. ^[2] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists. ^[2] |
| Eye Contact | Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. ^[2] |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. ^[2] |

Firefighting Measures:

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.^[2]
- **Specific Hazards:** Vapors are heavier than air and may spread along floors, forming explosive mixtures with air at elevated temperatures. Thermal decomposition can lead to the

release of irritating gases and vapors, including carbon oxides and hydrogen bromide gas.[7]

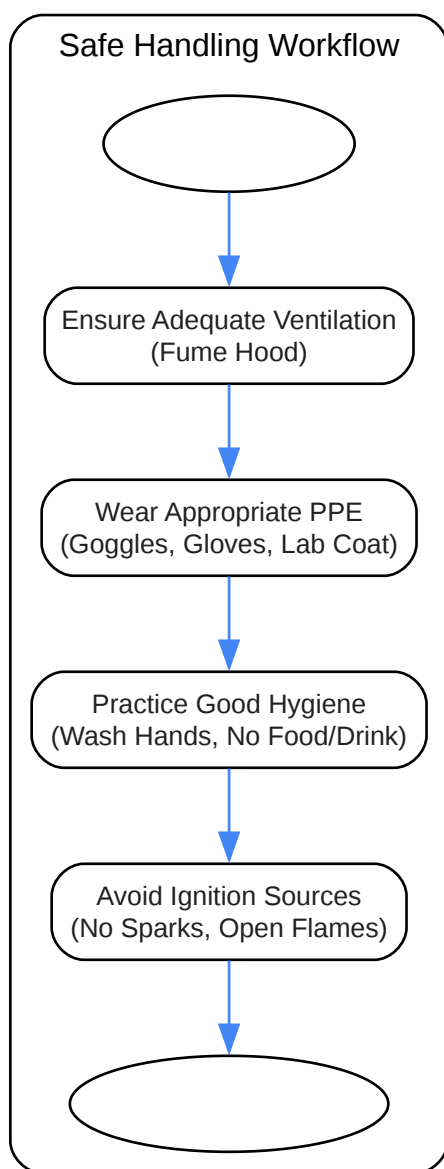
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation and remove all sources of ignition. Avoid breathing vapors, mist, or gas.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[2]
- Containment and Cleaning: Collect spillage with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place it in a container for disposal according to local regulations. Use spark-proof tools and explosion-proof equipment.[2]

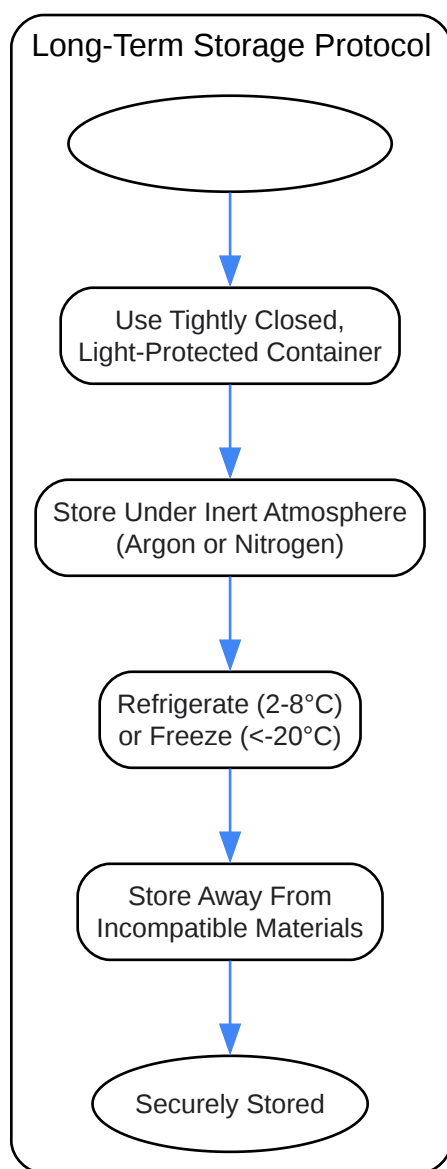
Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **2,5-Dibromofuran**.



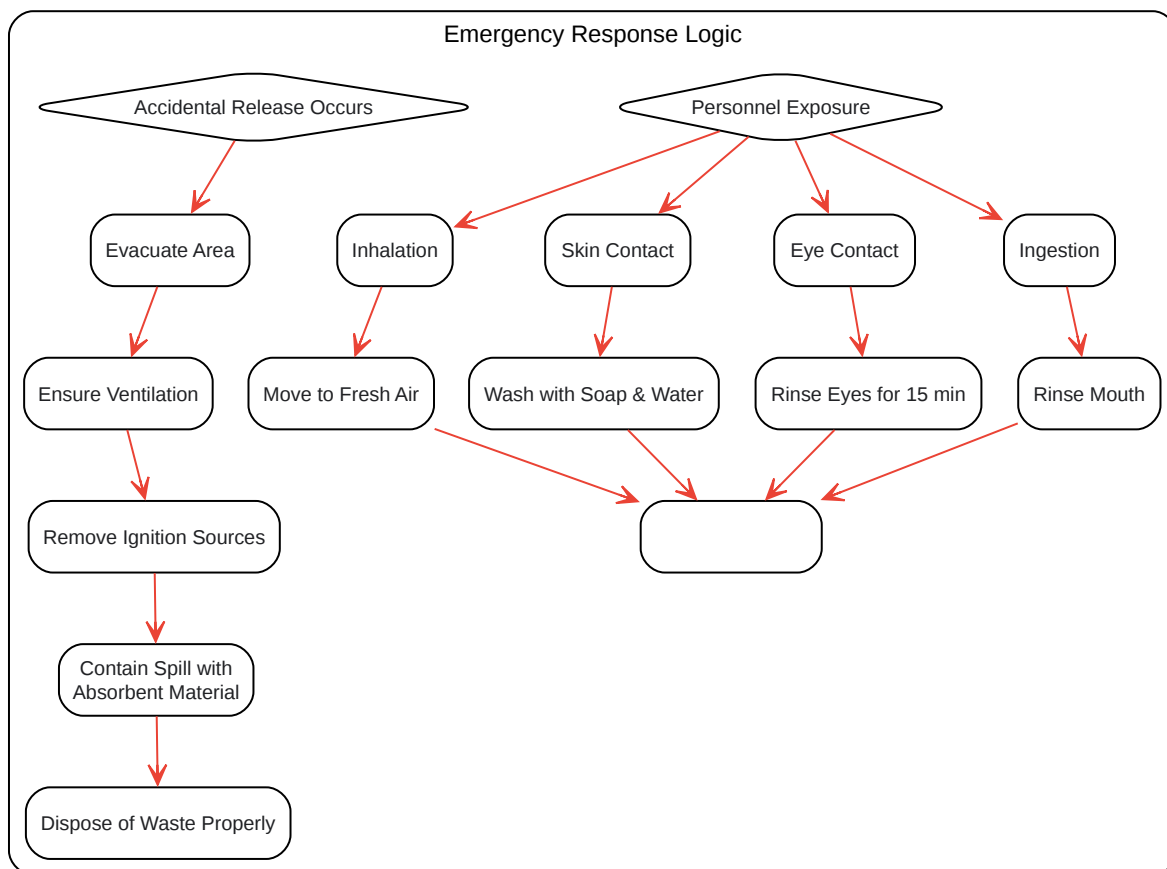
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Caption: Workflow for the safe handling of **2,5-Dibromofuran**.



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Caption: Protocol for the long-term storage of **2,5-Dibromofuran**.



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Caption: Logical flow for responding to emergencies involving **2,5-Dibromofuran**.

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